

Essential Safety and Handling Guide for Buparlisib (NVP-BKM120)

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Compound of Interest

Compound Name: BKM1740

Cat. No.: B1667128

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This guide provides essential safety, handling, and disposal information for Buparlisib (also known as NVP-BKM120), a potent pan-class I PI3K inhibitor. Given the likely typo in the user request for "**BKM1740**," this document focuses on the widely recognized compound Buparlisib (CAS Number: 944396-07-0).^{[1][2]}

Buparlisib is classified as toxic if swallowed, is suspected of causing genetic defects, and may cause damage to organs through prolonged or repeated exposure.^{[1][3]} The hydrochloride salt of Buparlisib is also known to cause skin and serious eye irritation, may cause allergic skin reactions, and may cause allergy or asthma symptoms or breathing difficulties if inhaled.^[4]

Personal Protective Equipment (PPE)

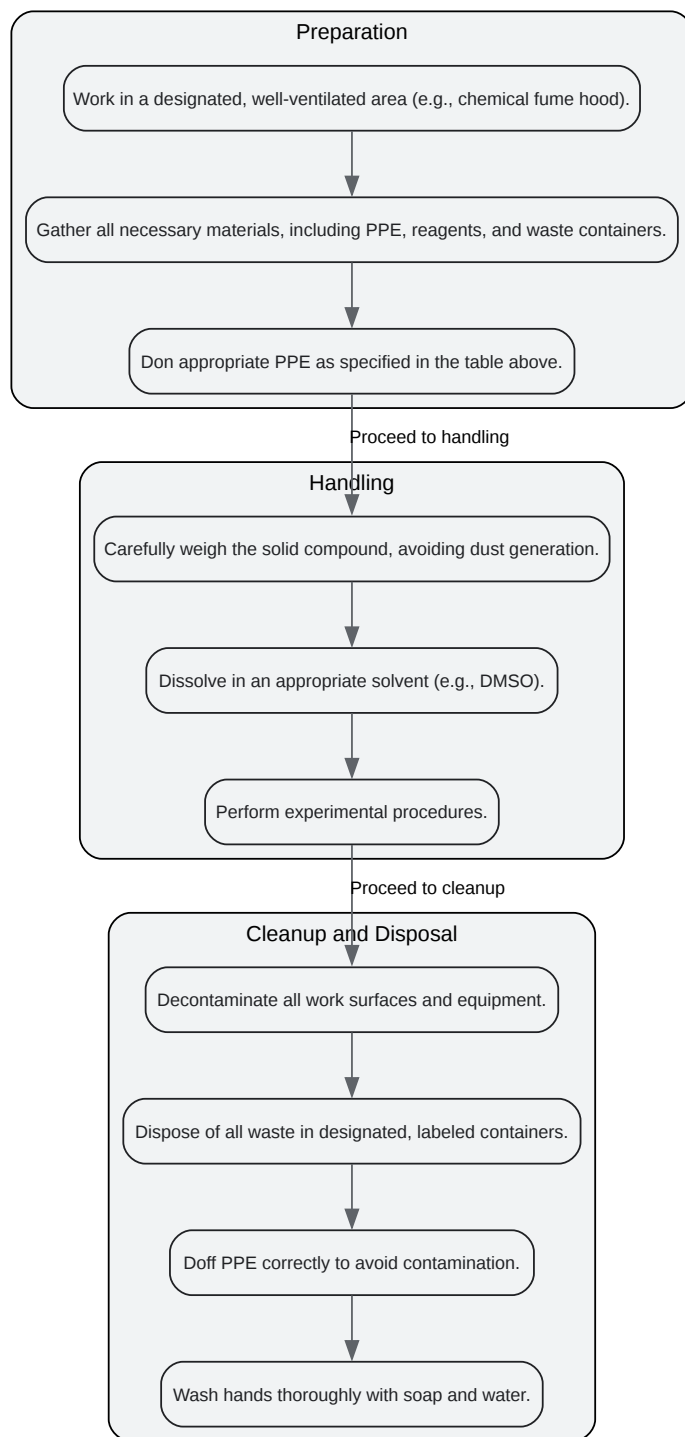
A comprehensive PPE program is crucial when handling Buparlisib to minimize exposure and ensure personnel safety.^[5] The following table summarizes the recommended PPE.

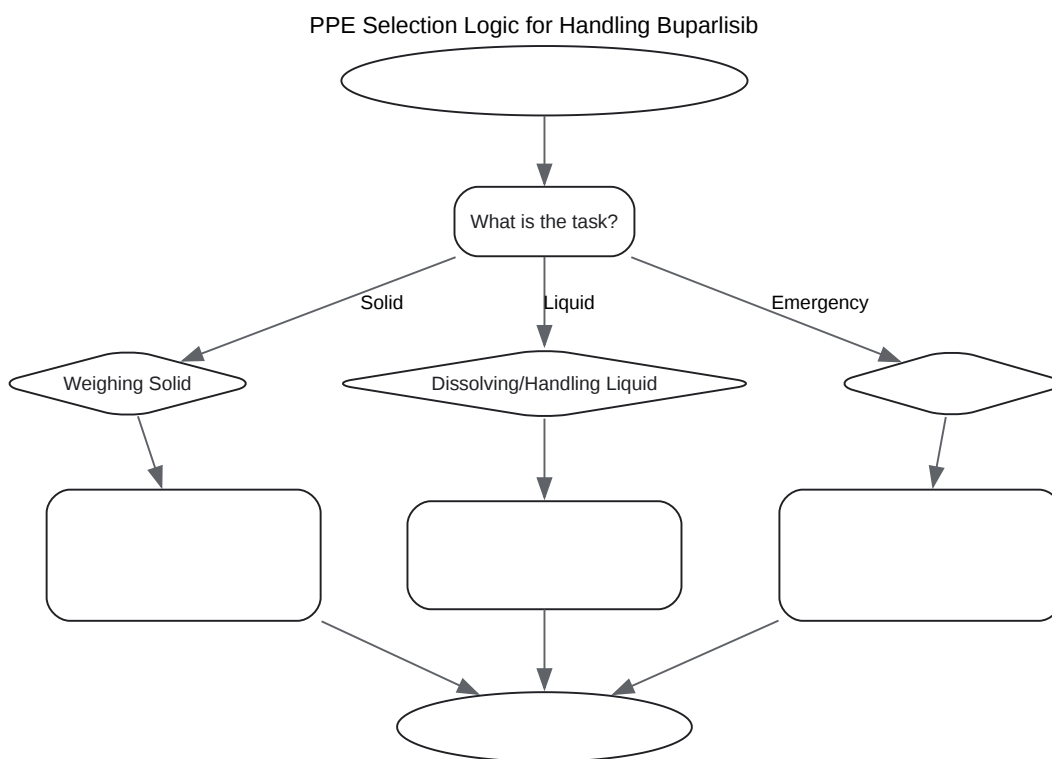
Protection Type	Recommended Equipment	Purpose
Eye and Face Protection	Tightly fitting safety goggles or a face shield.	To protect against splashes and airborne particles.
Hand Protection	Impermeable chemical-resistant gloves (e.g., nitrile rubber).	To prevent skin contact.
Skin and Body Protection	Protective clothing, such as a lab coat or coveralls.	To prevent skin contamination.
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols are generated, a NIOSH-approved respirator is recommended.	To avoid inhalation of the compound. ^[4]

Operational Plan: Safe Handling Workflow

Proper handling procedures are critical to prevent contamination and exposure. The following workflow outlines the key steps for safely working with Buparlisib in a laboratory setting.

Safe Handling Workflow for Buparlisib (NVP-BKM120)





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